

Isopropyl 2-methoxyacetate: A Technical Guide to Research Applications

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Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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Abstract

Isopropyl 2-methoxyacetate, a versatile ester, is gaining traction in various research and industrial applications. This technical guide provides an in-depth overview of its chemical properties, synthesis, and notable research applications, with a particular focus on its role as an efficient acylating agent in biocatalytic processes for the synthesis of chiral amines. This document is intended to serve as a comprehensive resource for researchers and professionals in organic synthesis, drug discovery, and materials science, offering detailed experimental protocols, quantitative data, and visual representations of key processes.

Chemical and Physical Properties

Isopropyl 2-methoxyacetate is a colorless to pale yellow liquid with a characteristically fruity odor.^[1] It is an organic compound classified as an ester.^[1] Its solubility in organic solvents and low solubility in water are typical for esters of its class.^[1] A summary of its key physicochemical properties is presented in Table 1.

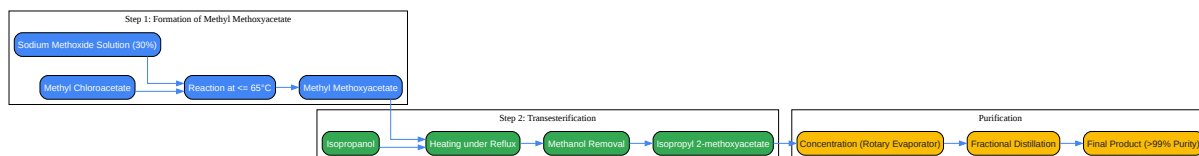
Table 1: Physicochemical Properties of **Isopropyl 2-methoxyacetate**

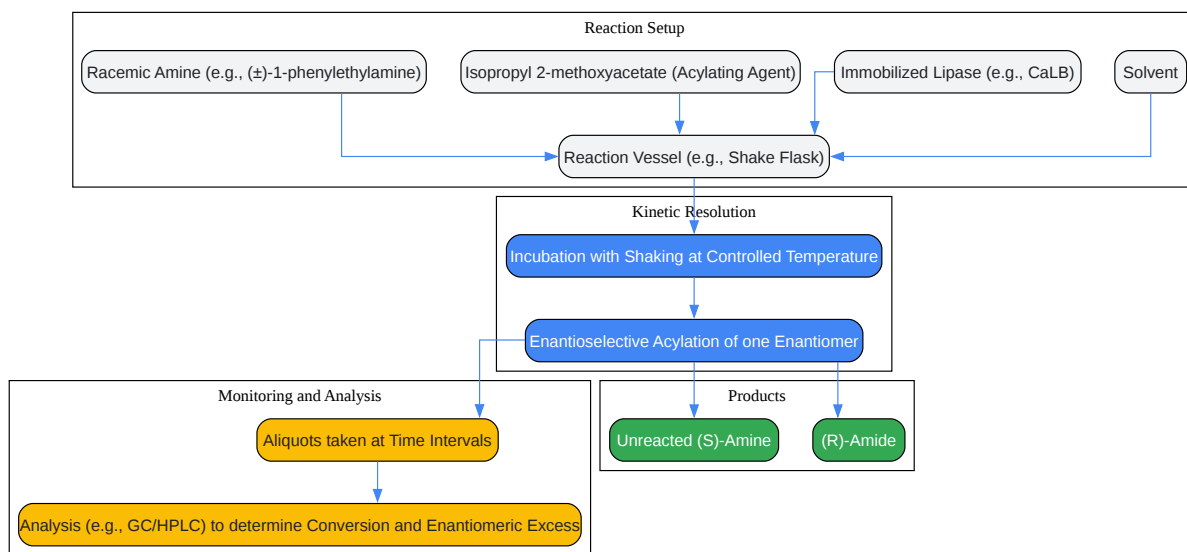
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[2][3]
Molecular Weight	132.16 g/mol	[2][3]
CAS Number	17640-21-0	[4]
Boiling Point	160.0 ± 13.0 °C (Predicted)	[5]
Density	0.959 ± 0.06 g/cm ³ (Predicted)	[5]
Topological Polar Surface Area	35.5 Å ²	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	4	[2]
Storage Temperature	2-8°C	[6]

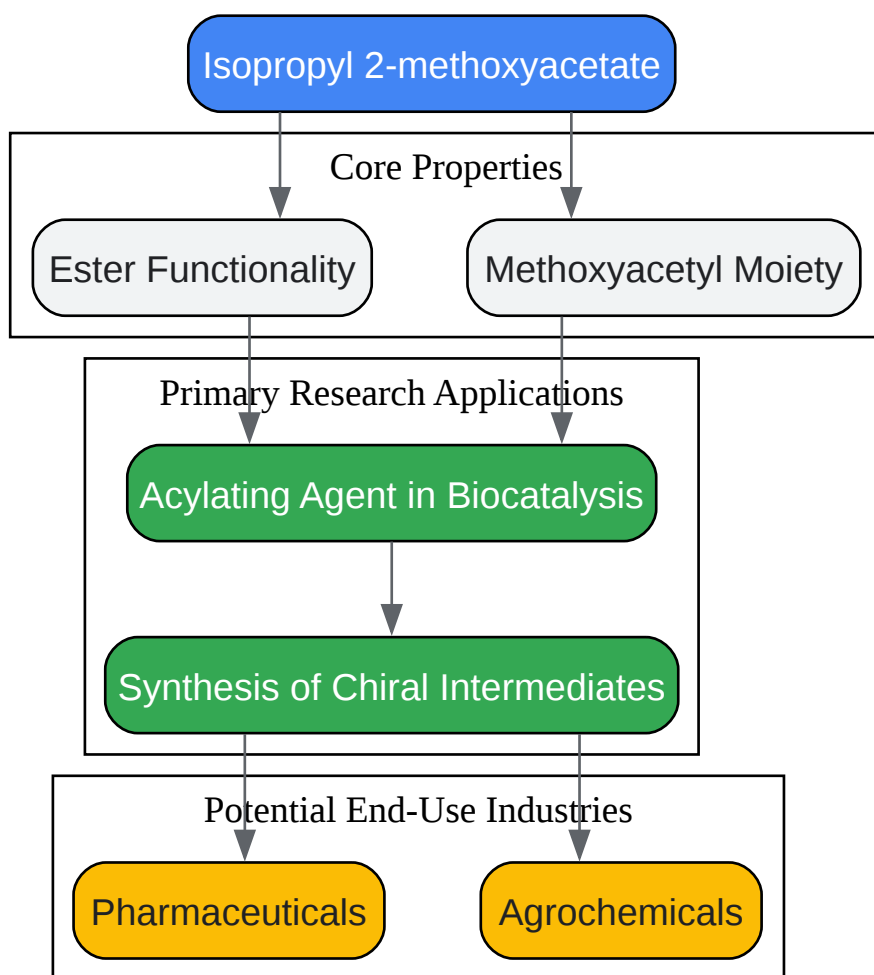
Synthesis of Isopropyl 2-methoxyacetate

A common and efficient method for the synthesis of **Isopropyl 2-methoxyacetate** involves a two-step process, as detailed in U.S. Patent US06143920.[7] The first step is the formation of methyl methoxyacetate, followed by a transesterification reaction with isopropanol.[7]

Synthesis Workflow







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